

"Citronellyl formate" synonyms and IUPAC name

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Citronellyl formate

Cat. No.: B091523

[Get Quote](#)

An In-depth Technical Guide to Citronellyl Formate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Citronellyl formate**, a key aroma chemical, detailing its chemical identity, physical properties, and synthesis. The information is presented to support research, development, and application in relevant scientific fields.

Chemical Identity

- IUPAC Name: 3,7-dimethyloct-6-en-1-yl formate[1][2]
- Synonyms: A variety of synonyms are used to identify **Citronellyl formate**, reflecting its common usage in the fragrance and flavor industries. These include:
 - Citronellyl methanoate[2][3]
 - 3,7-dimethyloct-6-enyl methanoate[3]
 - Citronellyl formiate[3]
 - 3,7-dimethyl oct-6-enyl formate[3]
 - 2,6- dimethyl-2-octen-8-yl formate[2][3]
 - Formic acid citronellyl ester[2][3]

- 6-OCTEN-1-OL, 3,7-DIMETHYL-, FORMATE[2]
- RHODINYL FORMATE[4][5]
- Citronellol Formic Ester[6]

Physicochemical Data

The following table summarizes the key quantitative data for **Citronellyl formate**, facilitating easy comparison and reference.

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₂₀ O ₂	[2][3][7]
Molecular Weight	184.28 g/mol	[2][3]
CAS Number	105-85-1	[2][3][7]
EINECS Number	203-338-9	[3][4]
FEMA Number	2314	[2][3][7]
Appearance	Colorless liquid	[3][7]
Density	0.897 g/mL at 25 °C	[3][8][9]
Boiling Point	235 °C	[3][7][8]
Flash Point	92 °C (197.6 °F)	[3]
Refractive Index	1.443 - 1.449 @ 20°C	[3]
Vapor Pressure	0.03495 mmHg @ 23°C	[3][10]
Log P	3.8	[3][10]
Solubility	Soluble in alcohol and most oils.	[5][8]

Experimental Protocol: Synthesis of Citronellyl Formate

The primary method for the synthesis of **Citronellyl formate** is through the direct esterification of citronellol with formic acid.[8][9] This reaction is a classic example of Fischer esterification.

Materials:

- Citronellol
- Formic acid
- Acid catalyst (e.g., sulfuric acid)
- Anhydrous sodium sulfate
- Sodium bicarbonate solution (5%)
- Distillation apparatus
- Separatory funnel
- Heating mantle

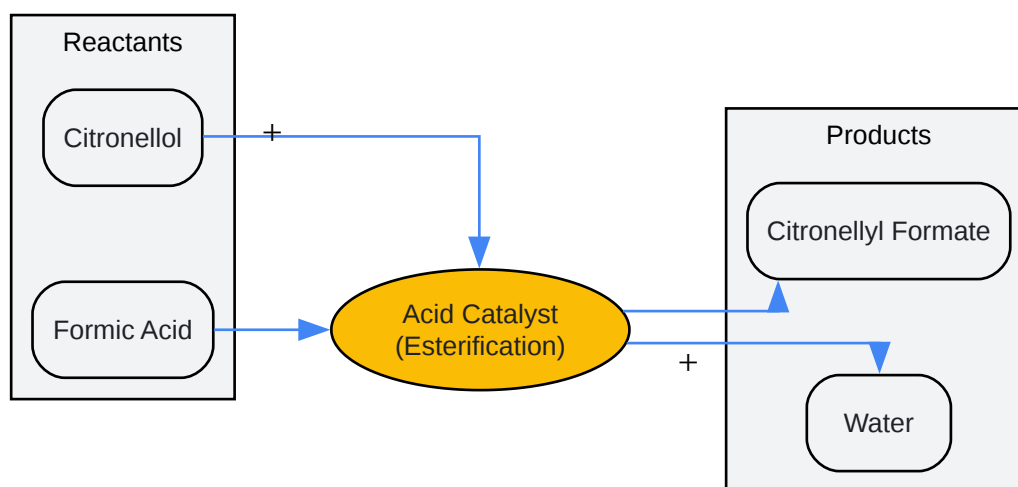
Methodology:

- In a round-bottom flask, combine equimolar amounts of citronellol and formic acid.
- Slowly add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.
- Attach a reflux condenser to the flask and heat the mixture under reflux for a specified period. The reaction progress can be monitored using techniques such as Thin Layer Chromatography (TLC).
- After the reaction is complete, allow the mixture to cool to room temperature.
- Transfer the mixture to a separatory funnel and wash sequentially with water, 5% sodium bicarbonate solution to neutralize the excess acid, and finally with brine.
- Separate the organic layer and dry it over anhydrous sodium sulfate.
- Filter to remove the drying agent.

- Purify the crude **Citronellyl formate** by vacuum distillation to obtain the final product.

Visualization of Synthesis Pathway

The following diagram illustrates the chemical reaction for the synthesis of **Citronellyl formate**.



[Click to download full resolution via product page](#)

Caption: Synthesis of **Citronellyl formate** via Fischer esterification.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. fraterworks.com [fraterworks.com]
2. Citronellyl formate | C₁₁H₂₀O₂ | CID 7778 - PubChem [pubchem.ncbi.nlm.nih.gov]
3. ScenTree - Citronellyl formate (CAS N° 105-85-1) [scentree.co]
4. foreverest.net [foreverest.net]
5. Page loading... [guidechem.com]
6. Citronellyl Formate | Citrus Floral Aroma Chemical Manufacturer [chemicalbull.com]

- 7. Perfumers Apprentice - Citronellyl Formate [shop.perfumersapprentice.com]
- 8. CITRONELLYL FORMATE CAS#: 105-85-1 [m.chemicalbook.com]
- 9. Natural Citronellyl Formate manufacturers and suppliers in China - ODOWELL [odowell.com]
- 10. iff.com [iff.com]
- To cite this document: BenchChem. ["Citronellyl formate" synonyms and IUPAC name]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b091523#citronellyl-formate-synonyms-and-iupac-name]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com